

An In-Depth Technical Guide to the Chemical Structure and Properties of Tracazolate

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Compound of Interest

Compound Name: Tracazolate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological profile of **tracazolate**. It is designed to serve as a core resource for professionals in the fields of neuroscience, pharmacology, and drug development. This document details the physicochemical characteristics of **tracazolate**, its mechanism of action as a modulator of the GABA-A receptor, and methodologies for its study.

Chemical Identity and Structure

Tracazolate, with the systematic IUPAC name ethyl 4-(butylamino)-1-ethyl-6-methyl-1H-pyrazolo[3,4-b]pyridine-5-carboxylate, is a pyrazolopyridine derivative.^{[1][2]} It belongs to the class of nonbenzodiazepine anxiolytics, acting as a positive allosteric modulator of the GABA-A receptor.^[1]

Table 1: Chemical Identifiers of **Tracazolate**

Identifier	Value
IUPAC Name	ethyl 4-(butylamino)-1-ethyl-6-methyl-1H-pyrazolo[3,4-b]pyridine-5-carboxylate
CAS Number	41094-88-6
PubChem CID	5522
ChEMBL ID	CHEMBL84567
UNII	NH0HPL3U1T
Molecular Formula	C16H24N4O2
SMILES	<chem>CCCCNC1=C(C(=O)OCC)C(C)=NC2=C1C=NN2CC</chem>
InChI	InChI=1S/C16H24N4O2/c1-5-8-9-17-14-12-10-18-20(6-2)15(12)19-11(4)13(14)16(21)22-7-3/h10H,5-9H2,1-4H3,(H,17,19)
InChIKey	PCTRYMLLRKWXGF-UHFFFAOYSA-N

Physicochemical Properties

Tracazolate is a synthetic organic compound with the following physicochemical properties:

Table 2: Physicochemical Properties of **Tracazolate**

Property	Value	Source
Molecular Weight	304.39 g/mol	PubChem
Melting Point	73.5-75 °C	CAS Common Chemistry
Boiling Point (Predicted)	419.5 °C at 760 mmHg	LookChem
Solubility	Slightly soluble in DMSO and water	Vulcanchem
LogP (Predicted)	3.22	LookChem
pKa (Predicted)	5.01 ± 0.10	LookChem
Hydrogen Bond Donor Count	1	IUPHAR/BPS Guide to PHARMACOLOGY
Hydrogen Bond Acceptor Count	5	IUPHAR/BPS Guide to PHARMACOLOGY
Rotatable Bond Count	8	IUPHAR/BPS Guide to PHARMACOLOGY

Pharmacological Properties

Tracazolate is recognized for its anxiolytic and anticonvulsant effects, with sedative properties emerging at higher doses.^[1] Its primary mechanism of action involves the allosteric modulation of GABA-A receptors, the main inhibitory neurotransmitter receptors in the central nervous system.

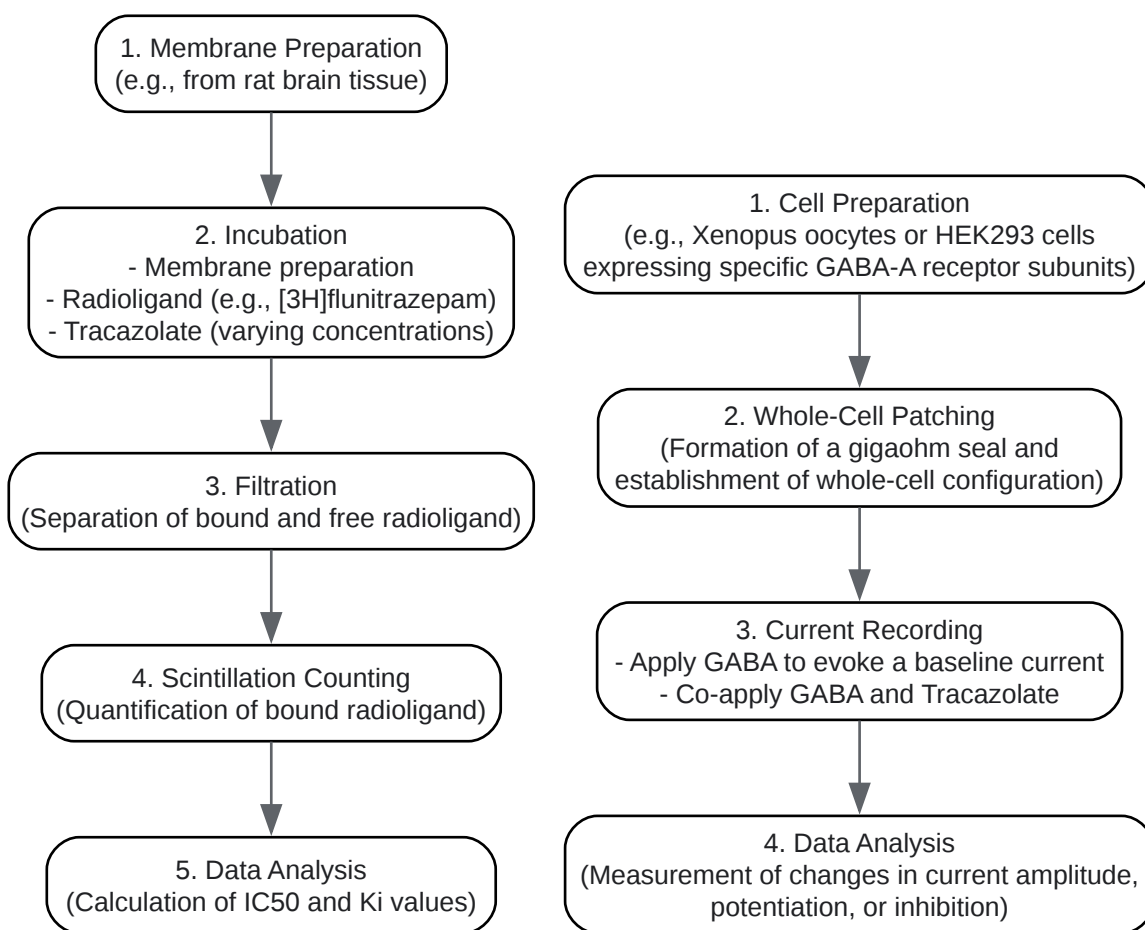
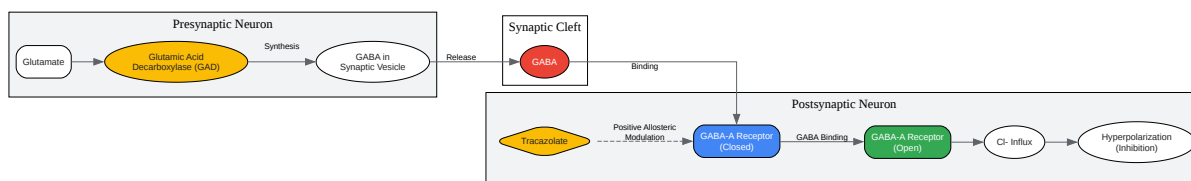
Table 3: Pharmacological Profile of **Tracazolate**

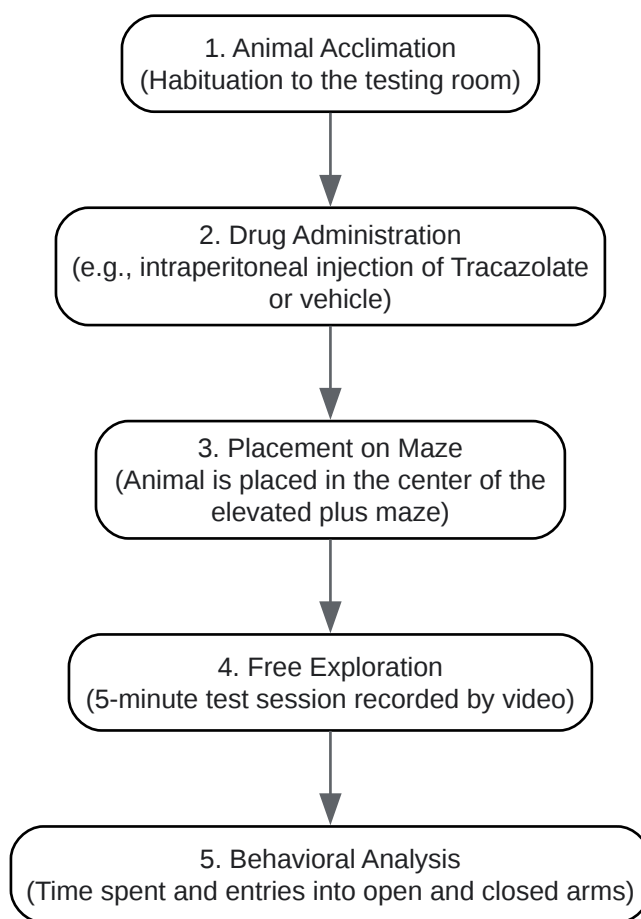
Parameter	Description
Mechanism of Action	Positive allosteric modulator of GABA-A receptors.[1]
Receptor Subtype Selectivity	Selective for GABA-A receptors containing $\alpha 1$ and $\beta 3$ subunits.[1] The functional effect (potentiation or inhibition) is dependent on the third subunit (e.g., γ , δ , or ϵ).[3]
Pharmacological Effects	Anxiolytic and anticonvulsant.[1]

GABA-A Receptor Signaling Pathway

Tracazolate enhances the function of GABA-A receptors, which are ligand-gated ion channels. The binding of GABA to its receptor opens a chloride ion channel, leading to an influx of chloride ions and hyperpolarization of the neuron, thus inhibiting action potential firing.

Tracazolate binds to an allosteric site on the receptor, increasing the efficiency of GABA binding and subsequent chloride ion influx.





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